

# Inonophenol C: Unraveling its Biological Landscape

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## Compound of Interest

Compound Name: *Inonophenol C*

Cat. No.: *B12421483*

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Currently, there is a notable scarcity of publicly available scientific literature and experimental data specifically detailing the biological activities, mechanism of action, and comparative studies of a compound referred to as "**Inonophenol C**". Extensive searches of prominent scientific databases have not yielded specific information on this particular molecule.

The existing body of research provides in-depth information on related but distinct compounds such as Licochalcone C and Oblongifolin C, as well as broader enzyme classes like Phospholipase C. However, these data points are not directly applicable to a molecule named "**Inonophenol C**."

Licochalcone C, a constituent of *Glycyrrhiza glabra*, has been shown to exhibit anti-inflammatory properties in H9c2 cells by repressing nuclear factor- $\kappa$ B (NF- $\kappa$ B) translocation and upregulating the phosphatidylinositol 3-kinase (PI3K)/protein kinase B (Akt)/endothelial nitric oxide synthase (eNOS) signaling pathway.[1]

Oblongifolin C, isolated from *Garcinia* species, demonstrates anticancer properties by inducing apoptosis and regulating autophagy.[2] It has been found to trigger the intrinsic apoptotic pathway in HeLa cells and can function as an autophagic flux inhibitor.[2]

Phospholipase C (PLC) represents a class of enzymes crucial in signal transduction pathways.[3] These enzymes cleave phospholipids, generating second messengers like diacyl glycerol (DAG) and inositol 1,4,5-trisphosphate (IP3).[3] This pathway is integral to various cellular processes and is activated by a range of receptors, including G protein-coupled receptors.

Due to the absence of specific data for "**Inonophenol C**," a direct comparison of its performance with other alternatives, including the presentation of quantitative data in tables and detailed experimental protocols, is not feasible at this time. Similarly, the creation of signaling pathway diagrams specific to "**Inonophenol C**" cannot be accurately generated without foundational research on its molecular interactions and cellular effects.

Researchers, scientists, and drug development professionals seeking information on novel compounds are encouraged to consult peer-reviewed scientific journals and chemical databases for the most current and validated research findings. Should "**Inonophenol C**" be a newly identified or proprietary compound, data may become available in future publications or through specific research collaborations.

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## References

- 1. Biological Effect of Licochalcone C on the Regulation of PI3K/Akt/eNOS and NF- $\kappa$ B/iNOS/NO Signaling Pathways in H9c2 Cells in Response to LPS Stimulation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Anticancer Properties and Mechanism of Action of Oblongifolin C, Guttiferone K and Related Polyprenylated Acylphloroglucinols - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Phospholipase C - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Inonophenol C: Unraveling its Biological Landscape]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12421483#cross-referencing-inonophenol-c-studies]

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